

# Safeguarding Your Research: Essential Protocols for Handling Cinnamyl Formate

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## Compound of Interest

Compound Name: Cinnamyl formate

Cat. No.: B3369455

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **cinnamyl formate**, including detailed operational and disposal plans. By adhering to these procedural, step-by-step guidelines, you can mitigate risks and ensure the integrity of your work.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **cinnamyl formate**.

Property	Value	Source
CAS Number	104-65-4	[1]
Molecular Formula	C10H10O2	[2]
Molecular Weight	162.18 g/mol	[2]
Boiling Point	250 °C @ 760 mmHg	[1]
Flash Point	>110 °C (>230 °F)	[1][3]
Vapor Pressure	0.020000 mm/Hg @ 20 °C	[1]
Specific Gravity	1.0770 – 1.0820 @ 25 °C	[1]
Solubility in Water	725.1 mg/L @ 25 °C	[1]

## Experimental Protocols: Safe Handling and Disposal

Engineering Controls: Always handle **cinnamyl formate** in a well-ventilated area.<sup>[2]</sup> If available, use a chemical fume hood to minimize vapor exposure.<sup>[4]</sup> Ensure that safety showers and eye wash stations are readily accessible.

Personal Protective Equipment (PPE): A comprehensive approach to personal protection is critical. The following PPE is recommended when handling **cinnamyl formate**:

- Eye and Face Protection: Chemical safety goggles are recommended.<sup>[1]</sup> If there is a splash hazard, a face shield should also be worn.
- Skin Protection: Compatible chemical-resistant gloves are recommended.<sup>[1]</sup> Avoid prolonged skin contact.<sup>[2]</sup> A lab coat or other protective workwear should be worn.<sup>[2]</sup>
- Respiratory Protection: In most cases, handling in a well-ventilated area or under a fume hood will be sufficient. However, if ventilation is inadequate or if there is a risk of generating aerosols, a personal breathing apparatus may be necessary.<sup>[1]</sup>

Handling and Storage:

- Avoid contact with skin and eyes.<sup>[1]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
- Keep containers tightly sealed and store in a cool, dry, well-ventilated place.<sup>[1][2]</sup>
- Store away from heat, sparks, open flames, and direct sunlight.<sup>[1][2]</sup>

Spill Management: In the event of a spill, eliminate all ignition sources.<sup>[5]</sup> Absorb the spill with an inert material such as dry clay, sand, or diatomaceous earth and place it into a suitable container for disposal.<sup>[5]</sup> Do not allow the spilled material to enter drains or watercourses.<sup>[5]</sup>

First Aid Measures:

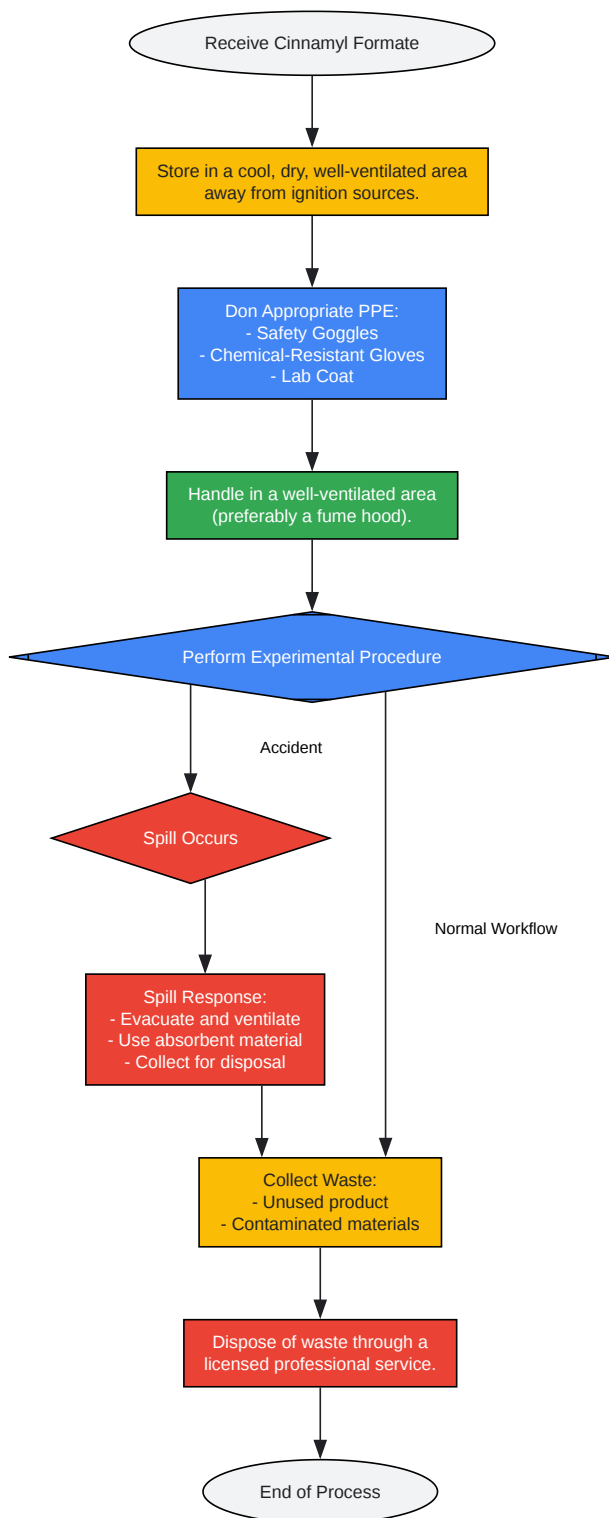
- After eye contact: Immediately rinse with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.<sup>[6]</sup>

- After skin contact: Wash the affected area immediately with soap and plenty of water.<sup>[1]</sup> Remove contaminated clothing. If irritation persists, seek medical advice.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.<sup>[1]</sup>
- If swallowed: Rinse mouth with water (only if the person is conscious). Do not induce vomiting. Seek medical advice immediately.<sup>[1]</sup>

Disposal Plan: Dispose of **cinnamyl formate** and any contaminated materials in accordance with all federal, state, and local environmental regulations.<sup>[1]</sup> It is recommended to contact a licensed professional waste disposal service.<sup>[1]</sup> Do not re-use empty containers; they should be disposed of as unused product.<sup>[1]</sup>

## Workflow for Safe Handling of Cinnamyl Formate

The following diagram outlines the logical workflow for the safe handling of **cinnamyl formate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Cinnamyl Formate**.

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